

In-Depth Technical Guide: Physicochemical Properties of 3-Fluoro-4-methylbenzyl Alcohol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Fluoro-4-methylbenzyl alcohol

Cat. No.: B068981

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For Researchers, Scientists, and Drug Development Professionals

This document provides a concise summary of the key physicochemical properties of **3-Fluoro-4-methylbenzyl alcohol**, a compound of interest in various research and development applications. The data presented is intended to support laboratory work and computational modeling.

Molecular Identity and Weight

The fundamental identifying characteristics of **3-Fluoro-4-methylbenzyl alcohol** are detailed below. The molecular weight is a critical parameter for stoichiometric calculations in chemical reactions and for the interpretation of mass spectrometry data.

Property	Value
Chemical Name	3-Fluoro-4-methylbenzyl alcohol
Synonyms	(3-fluoro-4-methylphenyl)methanol
CAS Number	192702-79-7
Molecular Formula	C ₈ H ₉ FO
Molecular Weight	140.15 g/mol [1]

The molecular formula C_8H_9FO indicates the elemental composition of the molecule, which consists of eight carbon atoms, nine hydrogen atoms, one fluorine atom, and one oxygen atom. [1] The precise molecular weight is derived from the sum of the atomic weights of these constituent atoms.

Note: The user's request for experimental protocols, signaling pathways, and logical relationship diagrams are not applicable to the determination of a compound's molecular weight. Therefore, these sections are omitted from this guide.

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References

- 1. 3-Fluoro-4-methylbenzyl alcohol - CAS:192702-79-7 - Sunway Pharm Ltd [3wpharm.com]
- To cite this document: BenchChem. [In-Depth Technical Guide: Physicochemical Properties of 3-Fluoro-4-methylbenzyl Alcohol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b068981#3-fluoro-4-methylbenzyl-alcohol-molecular-weight]

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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: info@benchchem.com